

Trichloro(octyl)silane CAS number 5283-66-9

technical data sheet

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Compound of Interest

Compound Name: *Trichloro(octyl)silane*

Cat. No.: *B1218792*

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An In-depth Technical Guide to **Trichloro(octyl)silane** (CAS 5283-66-9)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Trichloro(octyl)silane** (CAS 5283-66-9), also known as Octyltrichlorosilane (OTS). It is a versatile organosilicon compound widely utilized for surface modification and as a coupling agent.^{[1][2]} This document compiles its chemical and physical properties, safety information, key applications, and representative experimental methodologies.

Chemical and Physical Properties

The fundamental properties of **Trichloro(octyl)silane** are summarized in the tables below, providing a clear reference for laboratory and research applications.

Table 1: Compound Identification

Identifier	Value
CAS Number	5283-66-9[1][3][4][5][6][7]
Synonyms	Octyltrichlorosilane, n-Octyltrichlorosilane[1][3][4][6][7][8]
Molecular Formula	C ₈ H ₁₇ Cl ₃ Si[1][2][3][6]
Molecular Weight	247.67 g/mol [1][4][5][6]
EC Number	226-112-1[4][5][8]
MDL Number	MFCD00000488[1][3][4][5]
InChI Key	RCHUVCBPBWWSUMC-UHFFFAOYSA-N[4][5][7][8]
SMILES String	CCCCCCCC--INVALID-LINK--(Cl)Cl[4][5][8][9]

Table 2: Physical and Chemical Data

Property	Value
Appearance	Colorless to light yellow liquid[1][2][3][10]
Odor	Pungent, irritating[2][3][10]
Density	1.07 g/mL at 25 °C[1][4][5][8][9][10]
Boiling Point	225 - 227 °C[1] / 233 °C at 731 mmHg[4][5][7][8][9][10]
Refractive Index	n _{20/D} 1.447[1][4][5][8][9][10]
Flash Point	85 °C (185 °F) - closed cup[11][12]
Vapor Density	>1 (vs. air)[4][5][7][8][9]
Solubility	Soluble in non-polar solvents (e.g., hexane, toluene).[2] Reacts with water.[2][3][10]
Purity	≥97%[6][8][9]

Table 3: Safety and Hazard Information

Hazard Class	Classification
GHS Pictogram	GHS05 (Corrosion)[11]
Signal Word	Danger[11]
Hazard Statements	H314: Causes severe skin burns and eye damage[3][11]
Precautionary Statements	P280, P303+P361+P353, P304+P340+P310, P305+P351+P338, P363, P405[11]
Reactivity	Reacts with water or moist air to produce heat and corrosive hydrogen chloride gas.[3][7][10] Corrosive to metals.[3][10][13]
Storage Class	8A - Combustible corrosive hazardous materials[11]

Core Applications and Reactivity

Trichloro(octyl)silane's functionality stems from its dual chemical nature: a long, hydrophobic octyl chain and a highly reactive trichlorosilyl headgroup. The hydrolysable trichlorosilyl groups can form strong covalent bonds with hydroxyl (-OH) groups present on the surfaces of many inorganic materials.[9]

Key applications include:

- **Surface Modification:** It is highly effective for modifying the surfaces of materials like glass, silicon, and metals to enhance properties such as hydrophobicity (water repellency) and adhesion.[1][2][9] This is crucial in the coatings industry and for creating self-assembled monolayers (SAMs).[1]
- **Silane Coupling Agent:** In composite materials, it acts as a bridge to improve the bond between organic polymers and inorganic substrates.[1][2] This is valuable in the automotive and construction industries for manufacturing durable adhesives and sealants.[1]

- **Biomedical Applications:** It is used for surface treatments of medical devices and implants to improve biocompatibility.[\[1\]](#)[\[2\]](#)
- **Research and Electronics:** OTS is used to modify silicon oxide surfaces in the fabrication of pentacene organic field-effect transistors (OFETs).[\[4\]](#)[\[9\]](#)[\[10\]](#) It is also used as a functional coating on catalyst supports for the decomposition of ozone and nitrogen dioxide.[\[4\]](#)[\[9\]](#)[\[10\]](#)

Experimental Protocols

While specific experimental parameters vary by application, the following sections detail generalized methodologies for common procedures involving **Trichloro(octyl)silane**.

Protocol 1: General Purification by Fractional Distillation

For applications requiring very high purity, **Trichloro(octyl)silane** can be purified by repeated fractionation under reduced pressure.

Methodology:

- Assemble a fractional distillation apparatus, preferably a spinning band column or a glass column with 15-20 theoretical plates packed with glass helices.[\[10\]](#)
- Ensure the entire apparatus is completely dry to prevent hydrolysis of the silane.
- Charge the distillation flask with **Trichloro(octyl)silane**.
- Conduct the distillation under a vacuum (e.g., at 731 mmHg, the boiling point is 233 °C).[\[7\]](#)
[\[10\]](#)
- Collect the fraction that distills at the correct temperature and pressure, discarding any initial or final fractions.
- The purity of the collected fractions can be verified by titrating a small, hydrolyzed sample with a standard alkali solution to determine the chloride content.[\[10\]](#)
- Store the purified product under an inert atmosphere (e.g., nitrogen or argon) in a tightly sealed container to protect it from moisture.[\[13\]](#)

Protocol 2: Surface Modification of a Silicon Wafer for Hydrophobicity

This protocol describes a typical procedure for forming a self-assembled monolayer (SAM) of OTS on a silicon substrate, rendering the surface hydrophobic.

Methodology:

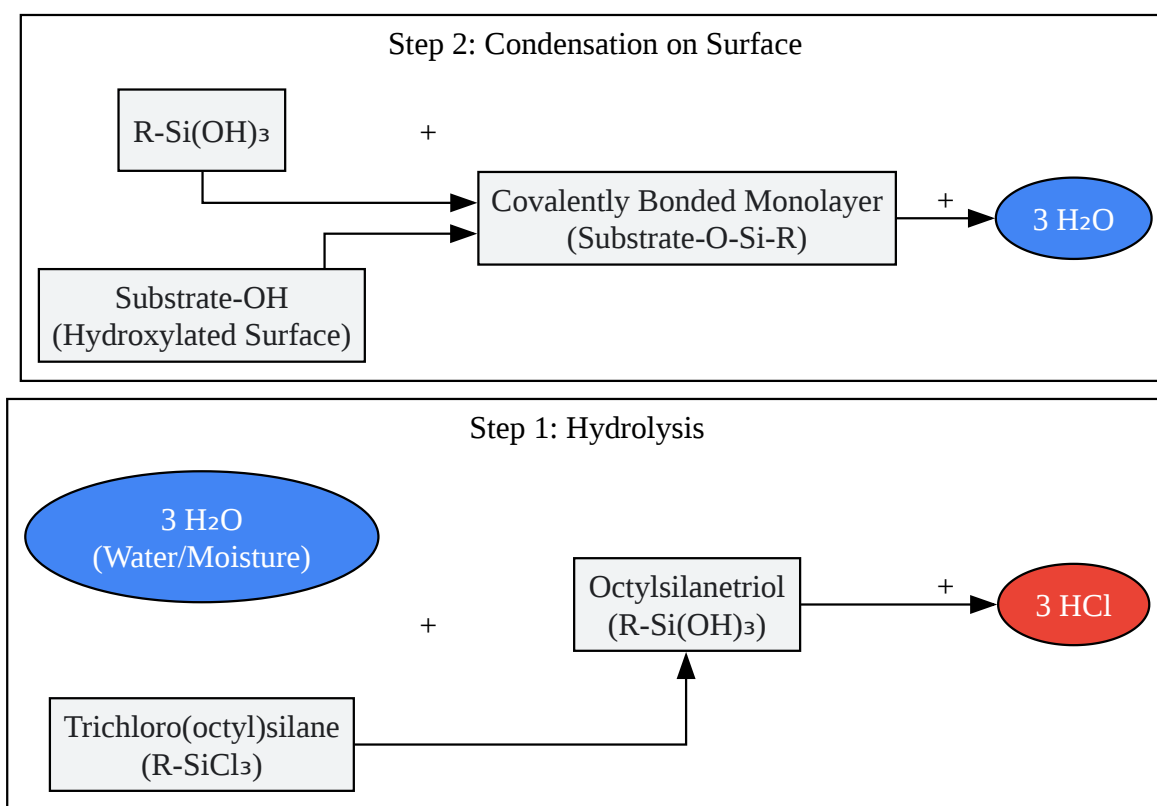
- Substrate Preparation:
 - Clean a silicon wafer by sonicating it in acetone, followed by isopropanol, for 10-15 minutes each to remove organic contaminants.
 - Rinse the wafer thoroughly with deionized water.
 - Generate hydroxyl groups on the surface by immersing the wafer in a piranha solution (a 3:1 mixture of concentrated H_2SO_4 and 30% H_2O_2) for 30 minutes. (Caution: Piranha solution is extremely corrosive and reactive. Handle with extreme care in a fume hood with appropriate personal protective equipment).
 - Rinse the wafer copiously with deionized water and dry it under a stream of nitrogen gas.
- Silanization:
 - Prepare a 1-5 mM solution of **Trichloro(octyl)silane** in a dry, non-polar solvent such as anhydrous toluene or hexane in a glovebox or under an inert atmosphere.
 - Immerse the cleaned and dried silicon wafer into the OTS solution.
 - Allow the reaction to proceed for 1-2 hours at room temperature. The trichlorosilyl groups will react with the surface hydroxyls.
- Post-Reaction Cleaning:
 - Remove the wafer from the solution and rinse it with fresh anhydrous solvent (toluene or hexane) to remove any non-covalently bonded silane molecules.

- Cure the wafer by baking it in an oven at 110-120 °C for 30-60 minutes to promote cross-linking of the silane layer.
- The resulting surface should be highly hydrophobic, which can be confirmed by measuring the water contact angle.

Visualizations

Chemical Reaction Pathway

The primary reaction mechanism for **Trichloro(octyl)silane** in surface modification involves hydrolysis followed by condensation.

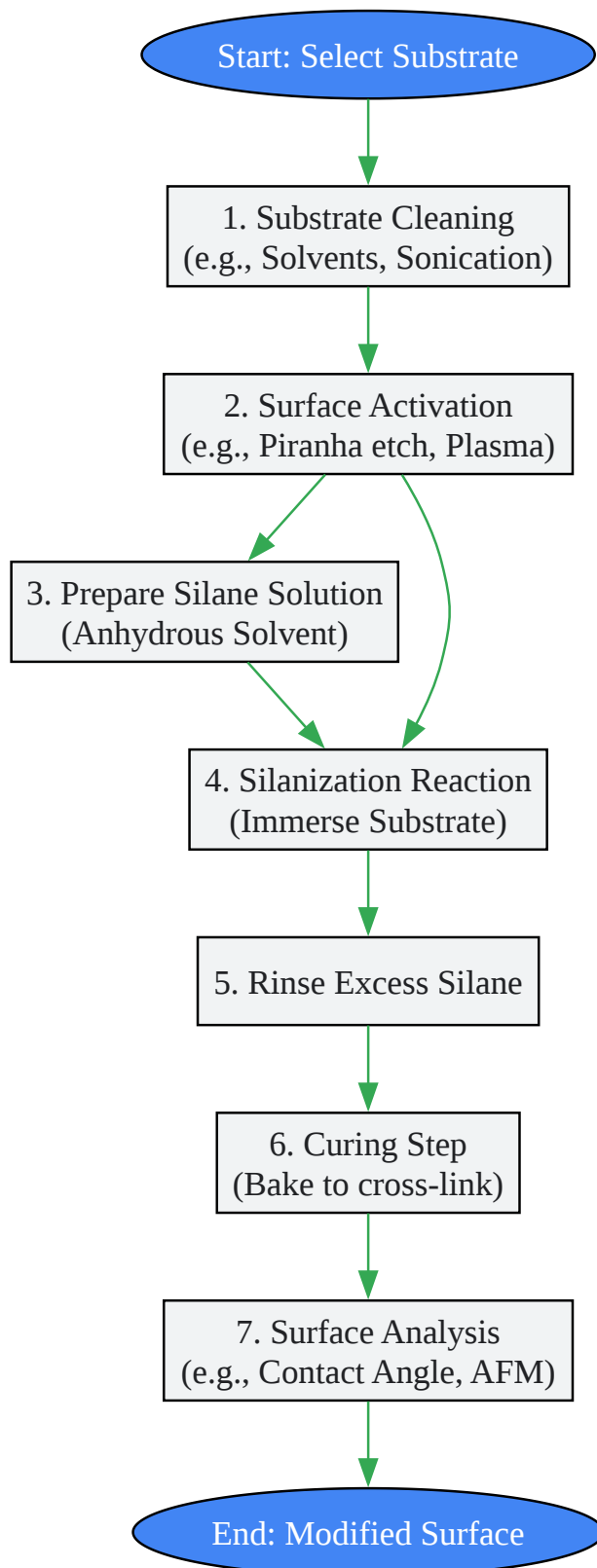


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Caption: Reaction of **Trichloro(octyl)silane** with a hydroxylated surface.

Experimental Workflow

The logical flow for a typical surface modification experiment is outlined below.



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Caption: General workflow for substrate surface modification using OTS.

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